

Bipenamol: An Investigational Compound with Antidepressant and Anti-inflammatory Potential

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Compound of Interest

Compound Name: *Bipenamol*

Cat. No.: *B049674*

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Introduction

Bipenamol is a benzenemethanol derivative that has been identified as a compound with potential therapeutic applications, primarily as an antidepressant and a nonsteroidal anti-inflammatory agent. Despite its classification, publicly available, in-depth pharmacological data and comprehensive clinical trial information remain scarce. This technical guide synthesizes the available information on **Bipenamol**, focusing on its chemical properties, potential pharmacological activities, and its role as a synthetic intermediate.

Chemical Properties

A summary of the key chemical identifiers and properties for **Bipenamol** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Bipenamol**

Property	Value	Source
IUPAC Name	[2-[2-(aminomethyl)phenyl]sulfanylp henyl]methanol	PubChem[1]
Molecular Formula	C14H15NOS	PubChem[1]
Molecular Weight	245.34 g/mol	PubChem[1]
CAS Number	79467-22-4	PubChem[1]
InChIKey	HLAFSNJRKZLMPT- UHFFFAOYSA-N	PubChem[1]
SMILES	C1=CC=C(C(=C1)CN)SC2=C C=CC=C2CO	PubChem[1]

Pharmacological Profile

Available information suggests that **Bipenamol** possesses a multi-faceted pharmacological profile, although detailed quantitative data from preclinical and clinical studies are not widely published.

Potential Antidepressant Activity

Bipenamol hydrochloride is recognized as an antidepressant.[2] The National Center for Biotechnology Information's PubChem database also classifies **Bipenamol** as an "Antidepressant Agent". However, the specific mechanism of action underlying its antidepressant effects has not been elucidated in the available literature. General antidepressant mechanisms often involve the modulation of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine in the brain.[3] This can be achieved through inhibition of reuptake transporters or by blocking enzymatic degradation.[3] Without specific studies on **Bipenamol**, its precise targets within these pathways remain unknown.

Potential Anti-inflammatory, Analgesic, and Antipyretic Effects

Bipenamol is also classified as a nonsteroidal anti-inflammatory agent with potential analgesic (pain-relieving) and antipyretic (fever-reducing) properties.[2] The proposed anti-inflammatory actions may involve several mechanisms, including:

- Inhibition of prostaglandin synthesis
- Inhibition of leukotriene synthesis
- Suppression of leukocyte chemotaxis
- Inhibition and scavenging of oxygen radicals
- Immunosuppressive properties

It is important to note that while these mechanisms are suggested, detailed quantitative data, such as specific IC50 values or in vivo efficacy data, are not extensively available in the public domain.[2]

Role as a Synthetic Intermediate

Beyond its potential direct therapeutic effects, **Bipenamol** serves as a synthetic intermediate in the preparation of other novel compounds. Notably, it is used in the synthesis of semicarbazide-derived inhibitors of human dipeptidyl peptidase I (DPPI).[2] DPPI, also known as Cathepsin C, is a lysosomal cysteine protease involved in the activation of several pro-inflammatory serine proteases. Its inhibitors are being investigated for the treatment of various inflammatory and immune-mediated diseases.

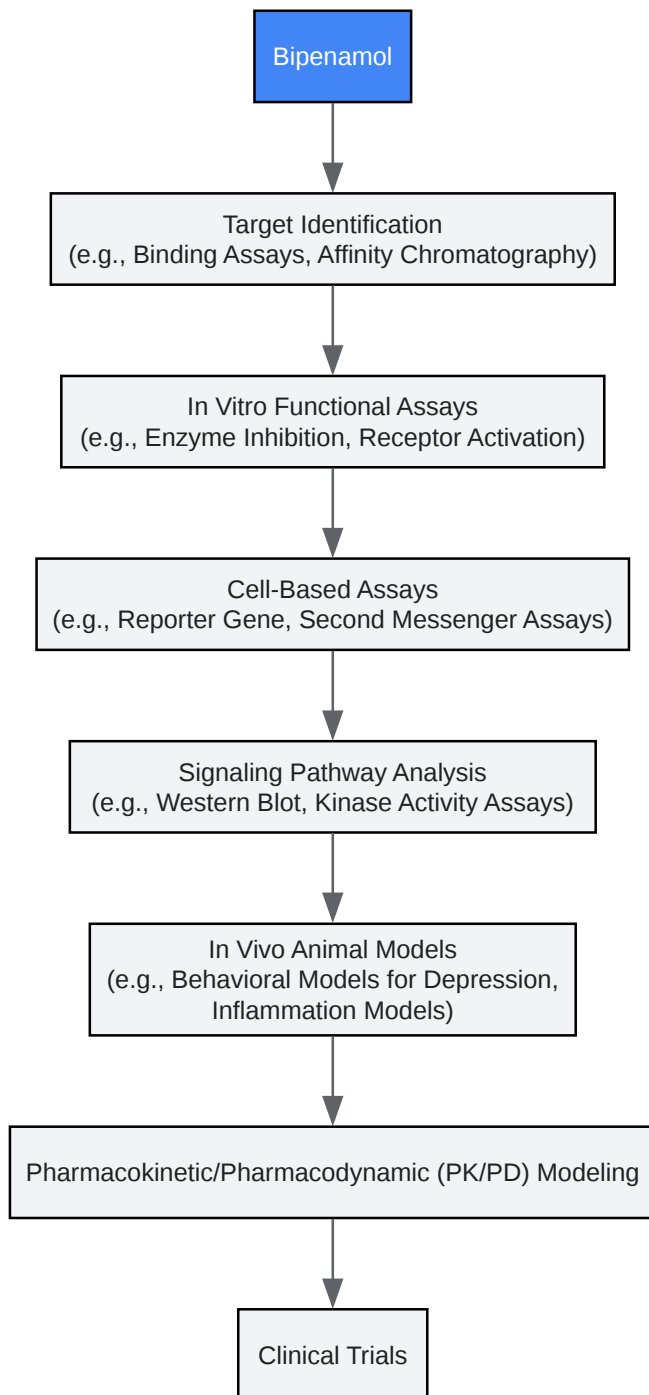
Experimental Data and Protocols

A comprehensive search of scientific literature and databases did not yield detailed experimental protocols or quantitative data from in vitro or in vivo studies on **Bipenamol**. One primary screen mentioned in a publicly available database indicated a "No-Effect inactive" result in the specific assay performed, though further details of this experiment are not available.[2]

Signaling Pathways

Due to the limited pharmacological data, the specific signaling pathways modulated by **Bipenamol** have not been identified. A logical workflow for investigating these pathways, should the compound become more widely studied, is depicted below.

Hypothetical Workflow for Bipenamol Pathway Analysis



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Caption: Hypothetical workflow for elucidating the signaling pathways of **Bipenamol**.

Conclusion

Bipenamol is an intriguing investigational compound with potential applications in the fields of neuroscience and immunology, specifically as an antidepressant and an anti-inflammatory agent. However, the lack of detailed, publicly available pharmacological data, including its mechanism of action, pharmacokinetic profile, and the specific signaling pathways it modulates, significantly hinders a comprehensive understanding of its therapeutic potential. Further preclinical and clinical research is necessary to fully characterize the pharmacological profile of **Bipenamol** and to determine its viability as a therapeutic agent. Its role as a precursor for dipeptidyl peptidase I inhibitors also warrants further investigation into its synthetic utility and potential indirect contributions to the development of novel therapeutics.

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References

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